

# Personal protective equipment for handling Ethyl 2-(3-nitrophenyl)acetate

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## Compound of Interest

Compound Name: **Ethyl 2-(3-nitrophenyl)acetate**

Cat. No.: **B078001**

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## Essential Safety and Handling Guide for Ethyl 2-(3-nitrophenyl)acetate

Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 2-(3-nitrophenyl)acetate** (CAS 14318-64-0) was not readily available. The following guidance is based on the safety data of the closely related precursor, 3-nitrophenylacetic acid, and general safety protocols for nitroaromatic compounds. It is imperative to consult a certified Safety Data Sheet for the specific product before handling and to conduct a thorough risk assessment.

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 2-(3-nitrophenyl)acetate**.

## I. Core Safety and Physical Data

While detailed toxicological data for **Ethyl 2-(3-nitrophenyl)acetate** is not widely published, related nitroaromatic compounds are known to be irritants and potentially harmful. The primary hazards are associated with skin and eye contact, inhalation, and ingestion.

### Quantitative Data Summary

Property	Value	Source
CAS Number	14318-64-0	ChemicalBook[1]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub>	Sigma-Aldrich
Molecular Weight	209.20 g/mol	BLD Pharm[2]
Appearance	Light yellow oil	ChemicalBook[1]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	BLD Pharm[2]

## II. Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended equipment for handling **Ethyl 2-(3-nitrophenyl)acetate**, based on protocols for similar hazardous chemicals.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.	Protects against splashes and aerosols.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), inspected before use. A lab coat must be worn.	Prevents skin contact, which may cause irritation. <sup>[3]</sup>
Respiratory Protection	Not typically required if work is performed in a well-ventilated area or a chemical fume hood. <sup>[3]</sup> For operations that may generate aerosols or dust, use a NIOSH/MSHA-approved respirator.	Minimizes inhalation of potentially harmful vapors or aerosols.
Hand Protection	Protective gloves (e.g., nitrile rubber).	To prevent skin contact. <sup>[3]</sup>

### III. Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental protection.

#### Step-by-Step Handling and Emergency Protocols

- Preparation and Handling:
  - Always handle **Ethyl 2-(3-nitrophenyl)acetate** in a well-ventilated area, preferably within a chemical fume hood.<sup>[4]</sup>
  - Ensure that an eyewash station and safety shower are readily accessible.<sup>[5]</sup>
  - Avoid contact with skin, eyes, and clothing.<sup>[4]</sup>

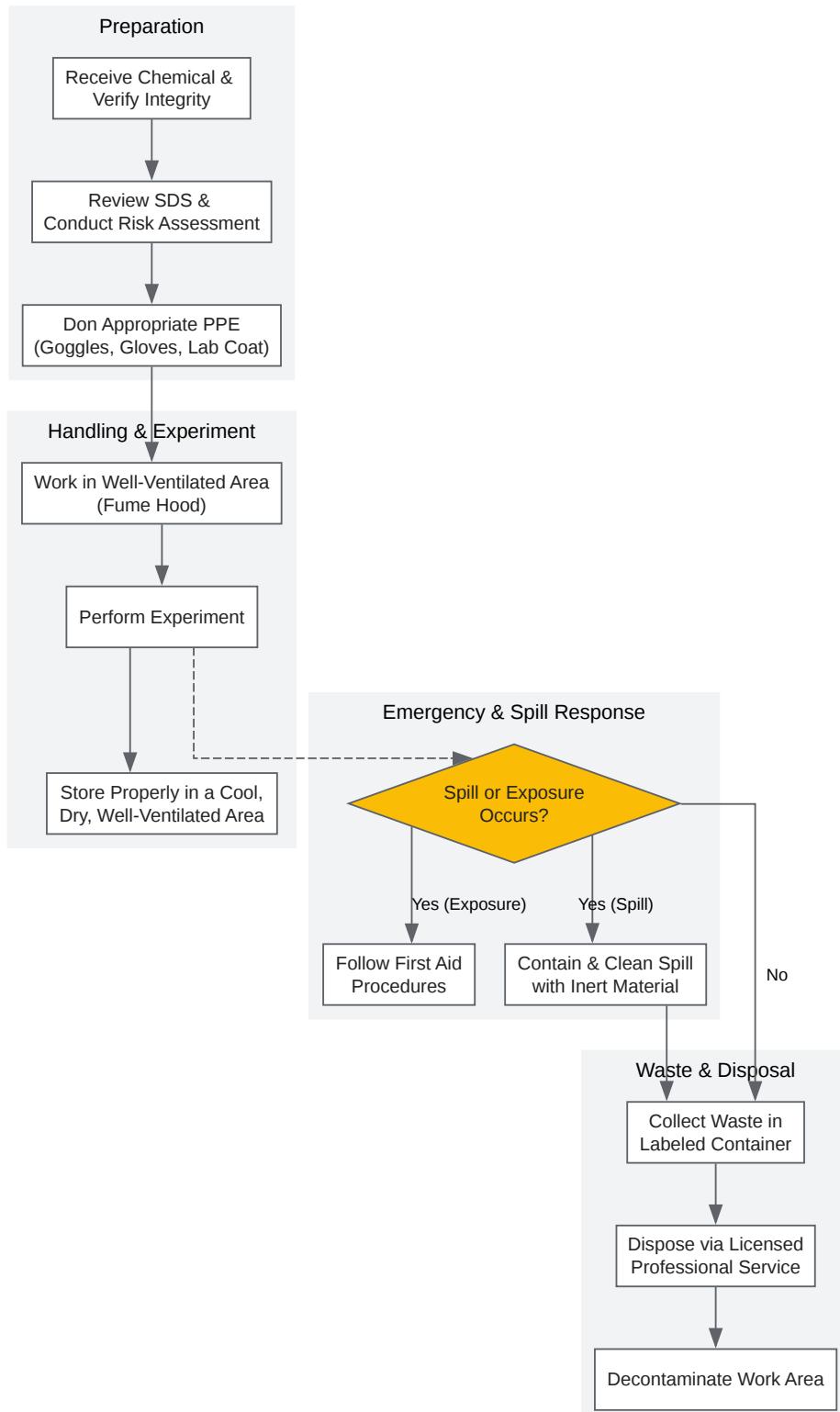
- Wash hands thoroughly after handling.[5]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
  - Keep away from strong oxidizing agents and strong bases, which are incompatible materials.[3]
- First Aid Measures:
  - After Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[5]
  - After Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice.[3][5]
  - After Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[5]
  - After Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention.[6]
- Spill and Leak Procedures:
  - Ensure adequate ventilation and wear appropriate PPE.
  - Absorb the spill with inert material (e.g., sand, diatomite, universal binders).
  - Collect the absorbed material and place it into a suitable, labeled container for disposal.[7]
  - Do not allow the chemical to enter drains or waterways.[8]
- Disposal:
  - Dispose of waste material in accordance with local, regional, and national regulations.
  - Contact a licensed professional waste disposal service.[7]

- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

## IV. Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Ethyl 2-(3-nitrophenyl)acetate** from receipt to disposal.

## Safe Handling Workflow for Ethyl 2-(3-nitrophenyl)acetate

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Caption: Workflow for the safe handling of **Ethyl 2-(3-nitrophenyl)acetate**.

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